

# Personal protective equipment for handling Cyanure de cuivre

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cyanure de cuivre*

Cat. No.: *B1202555*

[Get Quote](#)

La manipulation du **cyanure de cuivre** (CuCN), un composé hautement毒ique, exige une planification méticuleuse et le respect de protocoles de sécurité stricts pour protéger le personnel de laboratoire et l'environnement. Mortel par ingestion, par contact cutané ou par inhalation, ce produit chimique présente des risques graves qui nécessitent une préparation adéquate, un équipement de protection individuelle (EPI) approprié et des procédures claires pour la manipulation et l'élimination.[\[1\]](#)[\[2\]](#)[\[3\]](#)

## Données sur l'Exposition et la Sécurité

Une connaissance approfondie des limites d'exposition et des propriétés physiques est essentielle avant toute manipulation. Les données quantitatives clés sont résumées ci-dessous pour une référence rapide.

Paramètre	Valeur	Source
Nom Chimique	Cyanure de cuivre (I)	[4]
N° CAS	544-92-3	[1][5]
Formule Chimique	CuCN	[5]
Classe de danger ADR	Classe 6.1 (Matières toxiques)	[5]
Groupe d'emballage	II	[5]
VME (France)	5 mg/m <sup>3</sup> (en CN, risque de pénétration percutanée)	[2]
Point de fusion	474 °C	[3]
Densité	2.92 g/cm <sup>3</sup>	[3]

## Plan Opérationnel : Manipulation Sécurisée

Ce protocole détaille les étapes à suivre pour manipuler le **cyanure de cuivre** en toute sécurité, de la préparation à la décontamination.

## Équipement de Protection Individuelle (EPI)

Le port d'un EPI approprié est la première ligne de défense contre l'exposition. L'employeur doit fournir gratuitement l'EPI nécessaire et s'assurer de son entretien.[6]

- Protection Respiratoire : Un appareil de protection respiratoire est obligatoire, surtout en cas de formation de poussières ou de ventilation insuffisante.[2][4] Pour une exposition intense ou prolongée, un appareil respiratoire indépendant de l'air ambiant est requis.[2]
- Protection des Mains : Porter des gants de protection résistants aux produits chimiques (ex: néoprène, butyle).[7]
- Protection des Yeux : Le port de lunettes de sécurité ou d'une protection oculaire est recommandé pour éviter tout contact avec les poudres.[4]
- Vêtements de Protection : Porter des vêtements de protection appropriés pour éviter tout contact avec la peau.[3][4] Les vêtements contaminés doivent être retirés immédiatement et

lavés avant toute réutilisation.[2]

## Protocole de Manipulation Expérimentale

Suivez ces étapes pour toute manipulation de **cyanure de cuivre** :

- Préparation de la Zone de Travail :
  - Assurez-vous de travailler dans une zone bien ventilée, de préférence sous une hotte chimique avec un système d'aspiration efficace.[1][2]
  - Vérifiez que l'équipement d'urgence (douche de sécurité, lave-yeux, kit anti-déversement et antidote au cyanure) est accessible et fonctionnel. Les antidotes courants incluent le nitrite d'amyle, le nitrite de sodium et le thiosulfate de sodium.[8]
  - Éloignez toutes les substances incompatibles, en particulier les acides forts, car leur contact avec le **cyanure de cuivre** dégage du cyanure d'hydrogène, un gaz extrêmement toxique.[3][4]
- Manipulation du Composé :
  - Ouvrez et manipulez les récipients avec précaution pour éviter la formation de poussière.[1][2]
  - Pesez et transférez le produit chimique avec soin, en utilisant des outils propres et secs.
  - Il est strictement interdit de manger, boire ou fumer dans la zone de manipulation.[4]
- Après la Manipulation :
  - Fermez hermétiquement le récipient de **cyanure de cuivre**.[2]
  - Décontaminez la zone de travail et les équipements utilisés.
  - Lavez-vous soigneusement les mains et la peau après la manipulation.[3]
  - Retirez l'EPI dans l'ordre approprié pour éviter la contamination croisée. Conservez les vêtements de protection séparément.[2]

## Conditions de Stockage

Un stockage adéquat est crucial pour prévenir les accidents.

- Conservez le produit dans un récipient hermétique.[4]
- Le lieu de stockage doit être frais, sec, sombre et bien ventilé.[4][5]
- Stockez à l'écart des matières incompatibles comme les acides.[4][5]
- L'accès au lieu de stockage doit être sécurisé et gardé sous clef.[2]

## Plan de Gestion des Déversements et des Déchets

Une planification rigoureuse est nécessaire pour la gestion des déversements accidentels et l'élimination des déchets.

### Procédure en Cas de Déversement Accidental

- Évacuation et Sécurité : Évacuez immédiatement la zone. Portez un appareil de protection respiratoire avant d'intervenir.[1]
- Confinement : Endiguez le déversement pour éviter sa propagation. Ne pas rejeter le produit dans les canalisations ou les cours d'eau.[1]
- Nettoyage : Ramassez le produit déversé avec précaution.
- Élimination : Placez les matériaux contaminés dans un conteneur étiqueté pour être éliminés comme des déchets dangereux, conformément au point 2 ci-dessous.[1]
- Ventilation : Assurez une aération suffisante de la zone après le nettoyage.[1]

### Protocole d'Élimination des Déchets

Le **cyanure de cuivre** et ses contenants doivent être considérés comme des déchets dangereux.

- Collecte : Les déchets contenant du cyanure doivent être collectés dans des conteneurs spécifiques, étanches et clairement étiquetés.

- Traitement : L'élimination ne doit pas se faire par les circuits d'ordures ménagères ou les égouts. Des méthodes de traitement spécialisées comme l'oxydation chimique (par exemple, au peroxyde d'hydrogène ou à l'hypochlorite) ou l'adsorption sur charbon actif peuvent être utilisées pour neutraliser le cyanure avant l'élimination finale.[9][10]
- Réglementation : Éliminez le contenu et le récipient conformément à la réglementation locale, régionale, nationale et internationale en vigueur.[2] Il est impératif de faire appel à une entreprise spécialisée dans la gestion des déchets dangereux.




Diagramme de Flux pour la Manipulation Sécurisée du Cyanure de Cuivre

[Click to download full resolution via product page](#)

Diagramme de flux pour la manipulation sécurisée du CuCN.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. thommen-furler.ch [thommen-furler.ch]
- 2. cookson-clal.com [cookson-clal.com]
- 3. merckmillipore.com [merckmillipore.com]
- 4. Fiche complète - CNESST [reptox.cnesst.gouv.qc.ca]
- 5. ampere.com [ampere.com]
- 6. Risques chimiques. Protection individuelle contre les risques chimiques - Risques - INRS [inrs.fr]
- 7. santepubliquemontreal.ca [santepubliquemontreal.ca]
- 8. planetgold.org [planetgold.org]
- 9. scribd.com [scribd.com]
- 10. one.oecd.org [one.oecd.org]
- To cite this document: BenchChem. [Personal protective equipment for handling Cyanure de cuivre]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1202555#personal-protective-equipment-for-handling-cyanure-de-cuivre>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)